

Application Notes and Protocols for E2-CDS

Stability and Storage

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Compound of Interest

Compound Name: E2-CDS
CAS No.: 103562-82-9
Cat. No.: B1671318

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Introduction

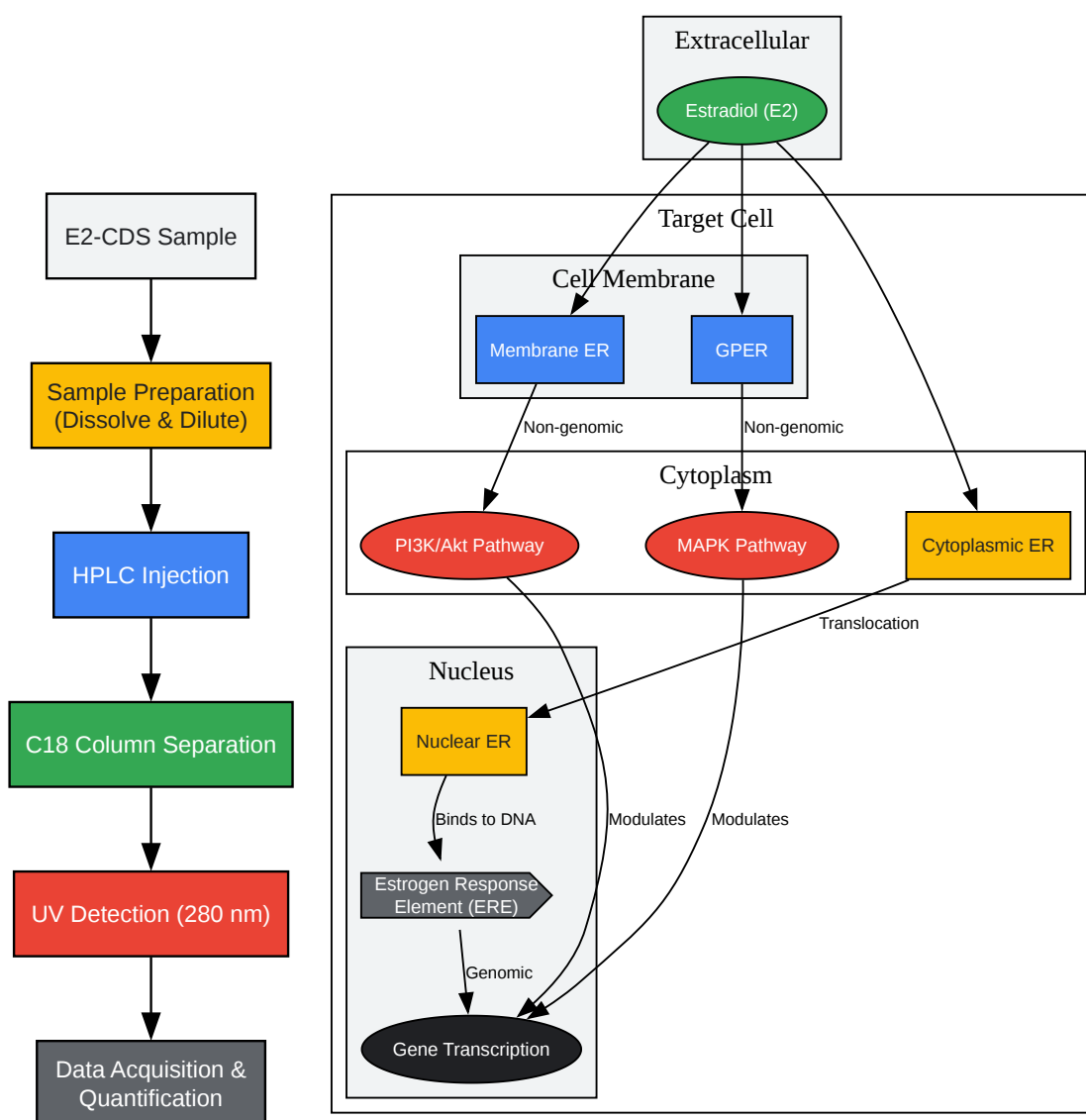
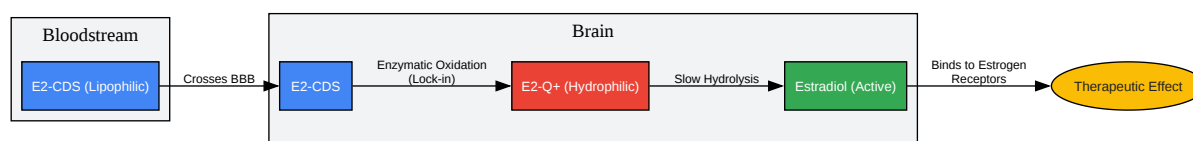
E2-CDS is a novel chemical delivery system designed for the targeted and sustained release of Estradiol (E2) to the brain. This system utilizes a dihydropyridine-based carrier that, upon entering the central nervous system, undergoes oxidation to a polar pyridinium salt. This transformation "locks" the therapeutic agent within the brain, allowing for a prolonged therapeutic effect while minimizing systemic exposure and associated side effects.

These application notes provide a comprehensive overview of the stability of **E2-CDS** and outline recommended storage conditions and handling procedures. Adherence to these guidelines is crucial for maintaining the integrity and efficacy of the compound for research and development purposes.

Chemical Structure and Mechanism of Action

E2-CDS consists of 17β -estradiol covalently linked to a dihydropyridine carrier. The lipophilic nature of the dihydropyridine moiety facilitates passage across the blood-brain barrier. Once in

the brain, enzymatic oxidation converts the dihydropyridine ring into a charged pyridinium salt. This charged molecule is significantly less lipophilic and is thus trapped within the brain, where it can be slowly hydrolyzed to release active estradiol.



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